

An In-depth Technical Guide to 2-Azidoethanol-d4

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: 2-Azidoethanol-d4

Cat. No.: B15621786

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **2-Azidoethanol-d4**, a deuterated analog of the versatile bifunctional reagent 2-Azidoethanol. This document details its chemical properties, synthesis, and applications, with a focus on its utility in research and drug development.

Core Chemical Properties

2-Azidoethanol-d4, also known as 2-azido-1,1,2,2-tetradeuterioethanol, is a stable isotope-labeled version of 2-Azidoethanol. The replacement of four hydrogen atoms with deuterium atoms results in a higher molecular weight, which is a key feature for its application as an internal standard in mass spectrometry-based quantitative analysis.

Property	Value
IUPAC Name	2-azido-1,1,2,2-tetradeuterioethanol
Molecular Formula	C ₂ D ₄ HN ₃ O
Molecular Weight	91.105 g/mol
Appearance	Colorless to slightly yellow liquid (predicted)
Boiling Point	~95 °C (predicted, similar to non-deuterated)
Solubility	Miscible with water and various organic solvents (predicted)

Synthesis of 2-Azidoethanol-d4

The synthesis of **2-Azidoethanol-d4** can be achieved through a nucleophilic substitution reaction, adapting established protocols for the non-deuterated analog. The key is the use of a deuterated starting material, such as Ethylene-d4 glycol.

Experimental Protocol: Synthesis from Ethylene-d4 glycol

This protocol is adapted from established methods for the synthesis of 2-Azidoethanol.

Materials:

- Ethylene-d4 glycol (HOCD₂CD₂OH)
- Thionyl chloride (SOCl₂)
- Sodium azide (NaN₃)
- Anhydrous diethyl ether
- Water
- Anhydrous magnesium sulfate (MgSO₄)

Procedure:

- **Chlorination of Ethylene-d₄ glycol:** In a round-bottom flask equipped with a reflux condenser and a dropping funnel, place Ethylene-d₄ glycol. Cool the flask in an ice bath. Slowly add thionyl chloride dropwise with stirring. After the addition is complete, allow the mixture to warm to room temperature and then heat under reflux for several hours to ensure complete conversion to 1,2-dichloroethane-d₄.
- **Azidation:** In a separate reaction vessel, dissolve sodium azide in water. To this solution, add the crude 1,2-dichloroethane-d₄. The reaction mixture is then heated at approximately 80°C overnight with vigorous stirring.
- **Work-up and Purification:** After cooling to room temperature, the reaction mixture is extracted multiple times with diethyl ether. The combined organic layers are washed with brine and dried over anhydrous magnesium sulfate. The solvent is removed under reduced pressure to yield crude **2-Azidoethanol-d₄**.
- **Purification:** The crude product can be purified by vacuum distillation to obtain pure **2-Azidoethanol-d₄** as a colorless to slightly yellow oil.

Safety Precaution: Organic azides can be explosive, especially when heated. Handle with appropriate safety measures in a well-ventilated fume hood.

Spectral Data (Predicted)

Due to the scarcity of published experimental data for **2-Azidoethanol-d₄**, the following spectral characteristics are predicted based on the known spectra of 2-Azidoethanol and the effects of deuterium substitution.

¹H NMR Spectroscopy

In a standard ¹H NMR spectrum, the signals corresponding to the ethylene backbone protons would be absent due to the deuteration. The only observable proton signal would be from the hydroxyl group.

Chemical Shift (δ)	Multiplicity	Assignment
~2.0-3.0 ppm	Singlet	-OH

^{13}C NMR Spectroscopy

The ^{13}C NMR spectrum is expected to show two signals for the two carbon atoms. The coupling between carbon and deuterium (C-D) will likely result in multiplets for each carbon signal.

Chemical Shift (δ)	Multiplicity	Assignment
~61 ppm	Multiplet	CD_2OH
~53 ppm	Multiplet	CD_2N_3

Mass Spectrometry

The mass spectrum of **2-Azidoethanol-d4** will show a molecular ion peak at m/z 91, which is 4 mass units higher than that of the non-deuterated compound. The fragmentation pattern is expected to be similar, with characteristic losses.

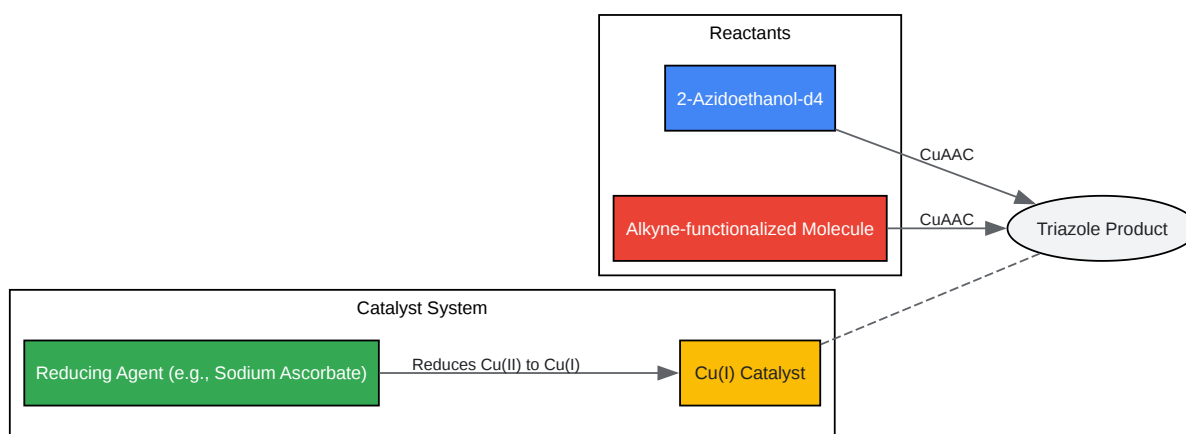
m/z	Ion
91	$[\text{M}]^+$
63	$[\text{M} - \text{N}_2]^+$
47	$[\text{CD}_2\text{N}_3]^+$
33	$[\text{CD}_2\text{OH}]^+$

Applications in Research and Drug Development

2-Azidoethanol-d4 serves as a valuable tool in various research and development applications, primarily leveraging its azide functionality and its nature as a stable isotope-labeled compound.

Click Chemistry

The azide group of **2-Azidoethanol-d4** readily participates in copper(I)-catalyzed azide-alkyne cycloaddition (CuAAC) reactions, a cornerstone of "click chemistry".^[1] This allows for the efficient and specific conjugation of the deuterated azidoethanol moiety to alkyne-containing molecules, such as proteins, nucleic acids, and small molecule drugs. The introduction of the deuterated tag can be useful for tracking and quantification in complex biological systems.

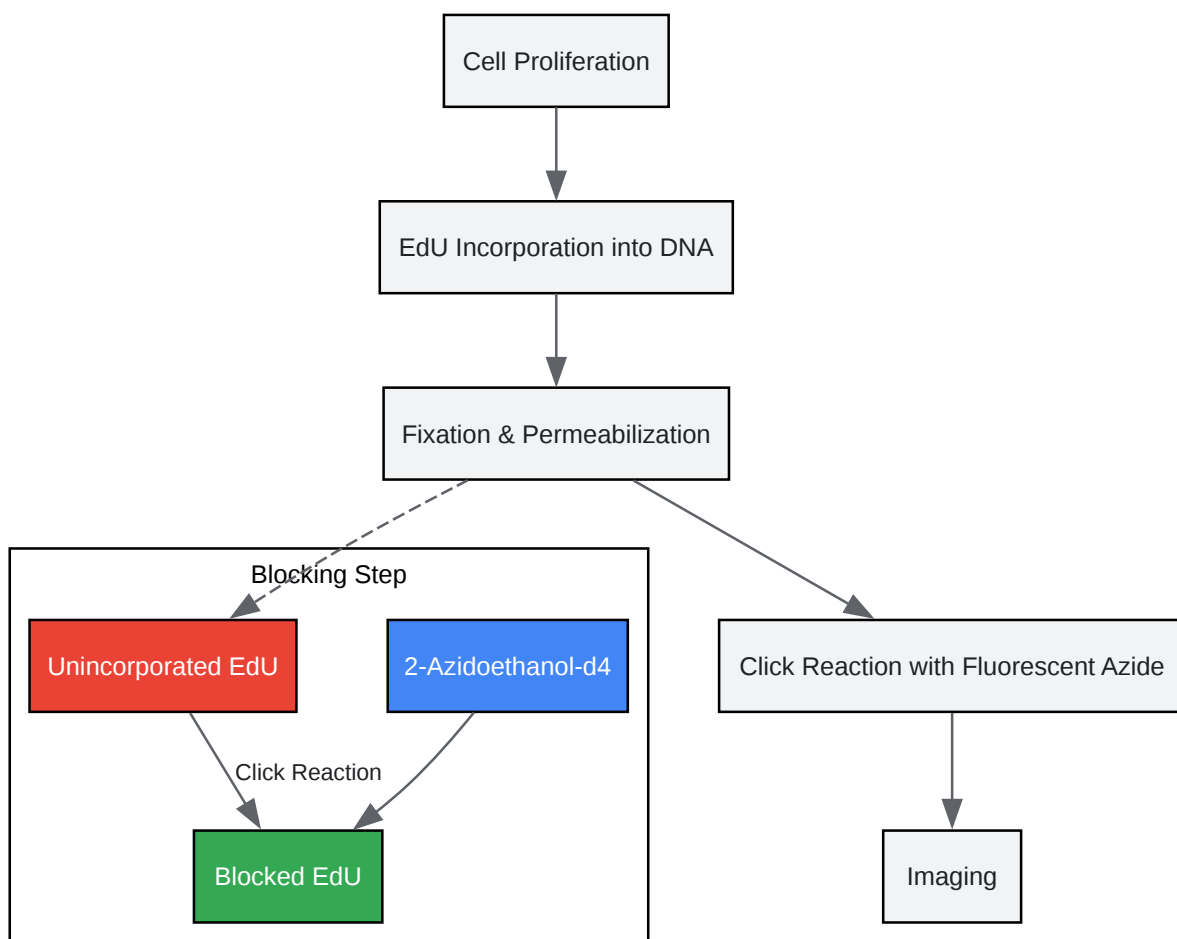


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Copper-catalyzed azide-alkyne cycloaddition (CuAAC) workflow.

EdU Blocking Agent in Cell Proliferation Assays

In cell proliferation assays utilizing 5-ethynyl-2'-deoxyuridine (EdU), unincorporated EdU can lead to background signal. 2-Azidoethanol is used as a "blocker" to react with and cap any remaining EdU via a click reaction, thereby reducing non-specific staining. **2-Azidoethanol-d4** can be used as a mechanistic probe in these assays to study the kinetics and efficiency of the blocking step.



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Workflow of an EdU cell proliferation assay with a blocking step.

Internal Standard for Mass Spectrometry

Due to its identical chemical properties to 2-Azidoethanol but distinct mass, **2-Azidoethanol-d4** is an ideal internal standard for quantitative mass spectrometry assays. It can be spiked into a sample to accurately quantify the amount of non-deuterated 2-Azidoethanol or its derivatives, correcting for variations in sample preparation and instrument response.

Safety and Handling

2-Azidoethanol-d4, like its non-deuterated counterpart, should be handled with care. Organic azides are potentially explosive and should be protected from heat, shock, and friction. It is recommended to work in a well-ventilated fume hood and wear appropriate personal protective

equipment, including safety glasses, gloves, and a lab coat. Store in a cool, dry place away from incompatible materials.

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References

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